

Synonyms for 3-(2-Methoxyphenyl)propanoic acid in chemical literature

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Compound of Interest

Compound Name: 3-(2-Methoxyphenyl)propanoic acid

Cat. No.: B180961

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An In-depth Technical Guide to 3-(2-Methoxyphenyl)propanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(2-Methoxyphenyl)propanoic acid**, a significant chemical compound utilized in various scientific and industrial applications. This document collates its nomenclature, chemical identifiers, and physical properties, presenting a thorough resource for professionals in research and development.

Chemical Identity and Synonyms

3-(2-Methoxyphenyl)propanoic acid is known by a variety of names in chemical literature and commercial catalogs. Accurate identification is crucial for unambiguous scientific communication and procurement. The following table summarizes its key identifiers and synonyms.

Identifier Type	Value
IUPAC Name	3-(2-methoxyphenyl)propanoic acid [1] [2] [3] [4]
CAS Registry Number	6342-77-4 [1] [2] [5]
EINECS Number	228-738-0 [5] [6]
PubChem CID	80652 [3] [4]
InChI Key	XSZSNLOPIWWFHS-UHFFFAOYSA-N [1] [2] [7]
Molecular Formula	C ₁₀ H ₁₂ O ₃ [1] [2] [5]
Common Synonyms	2-Methoxyhydrocinnamic acid [1] [3] [4] [5]
o-Methoxyhydrocinnamic acid [1] [3] [4]	
3-(o-Methoxyphenyl)propionic acid [1] [5] [6]	
Benzenepropanoic acid, 2-methoxy-[1][4] [6]	
2-Methoxybenzenepropanoic acid [4] [6] [8]	
Guaiacylpropionic acid [6]	
beta-(o-Methoxyphenyl)propionic acid [3] [5]	
Commercial Identifiers	TIMTEC-BB SBB003749 [5] [8]
AKOS BC-2706 [5]	
NSC 46646 [4] [6]	

Physicochemical Properties

Understanding the physical and chemical properties of **3-(2-Methoxyphenyl)propanoic acid** is essential for its handling, storage, and application in experimental settings. The data below has been aggregated from various chemical suppliers and databases.

Property	Value
Molecular Weight	180.20 g/mol [1]
Appearance	White to cream crystals or powder [2] [6] [7]
Melting Point	83.5-89.5 °C [2] [5]
Boiling Point	305 °C at 760 mmHg [5]
Flash Point	119.4 °C [5]
Purity (Typical)	≥98% [2] [7]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3-(2-Methoxyphenyl)propanoic acid** are fundamental for its practical application. While specific, in-depth protocols are often proprietary or published within subscription-based journals, a general synthetic procedure is described in the literature.

General Synthesis Procedure:

A common method for the synthesis of **3-(2-Methoxyphenyl)propanoic acid** involves the catalytic hydrogenation of 2-methoxycinnamic acid. A general procedure is as follows:

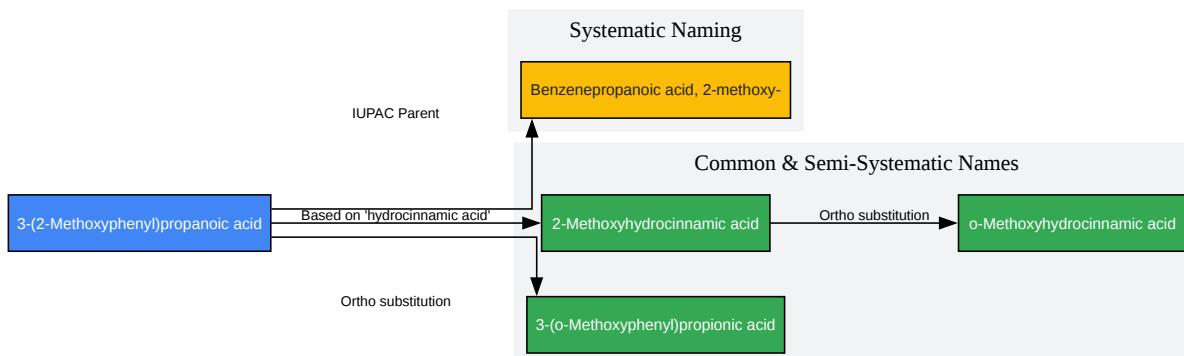
- 2-methoxycinnamic acid is dissolved in a suitable solvent, such as ethanol or ethyl acetate.
- A catalyst, typically palladium on carbon (Pd/C), is added to the solution.
- The mixture is subjected to a hydrogen atmosphere (typically 1-4 atm) in a hydrogenation apparatus.
- The reaction is stirred at room temperature until the uptake of hydrogen ceases.
- Upon completion, the catalyst is removed by filtration.
- The solvent is evaporated under reduced pressure to yield the crude product.

- The crude **3-(2-Methoxyphenyl)propanoic acid** can be purified by recrystallization from a suitable solvent system, such as water or an ethanol/water mixture.

Note: This is a generalized protocol. Specific reaction conditions, including catalyst loading, hydrogen pressure, and solvent choice, may vary and should be optimized for each specific setup.

Logical Relationships in Chemical Nomenclature

The various synonyms for **3-(2-Methoxyphenyl)propanoic acid** are derived from different chemical naming conventions. A diagram illustrating the logical relationship between the systematic IUPAC name and its common synonyms can clarify their origins.



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Caption: Logical relationships of **3-(2-Methoxyphenyl)propanoic acid** nomenclature.

This guide serves as a foundational resource for professionals engaged in work involving **3-(2-Methoxyphenyl)propanoic acid**. For further information on specific applications or more detailed experimental procedures, consulting peer-reviewed chemical literature is recommended.

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